

2,2-Difluoroethyl Acetate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2,2-Difluoroethyl acetate

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Introduction

2,2-Difluoroethyl acetate is a fluorinated organic compound increasingly utilized as a solvent and building block in pharmaceutical and agrochemical research and development. Its unique physicochemical properties, imparted by the presence of fluorine atoms, make it a valuable reagent. However, these same properties necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols to ensure the well-being of laboratory personnel. This guide provides an in-depth overview of the safety, handling, and emergency procedures for **2,2-Difluoroethyl acetate**, intended for use by trained professionals in a laboratory setting.

Physicochemical and Toxicological Properties

A clear understanding of the intrinsic properties of **2,2-Difluoroethyl acetate** is the foundation of a robust safety plan. The following table summarizes key quantitative data.

Property	Value	Reference
Chemical Formula	C ₄ H ₆ F ₂ O ₂	[1]
Molecular Weight	124.09 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	106 °C (223 °F)	[2]
Flash Point	22 °C (71.6 °F)	
Density	1.135 - 1.21 g/cm ³	[2]
Vapor Pressure	322.306 mmHg at 25°C	
Solubility	Soluble in organic solvents such as ethers and alcohols.	[3]
GHS Hazard Classification	Flammable Liquid, Category 2; Skin Irritation, Category 2; Eye Irritation, Category 2A; Specific target organ toxicity — single exposure, Category 3 (Respiratory tract irritation)	[4][5]

Hazard Identification and Risk Assessment

2,2-Difluoroethyl acetate is classified as a highly flammable liquid and vapor, a skin irritant, a serious eye irritant, and may cause respiratory irritation.[4][5] A thorough risk assessment should be conducted before any new experimental procedure involving this compound.

Flammability Hazards

With a flash point of 22°C, **2,2-Difluoroethyl acetate** can form flammable vapor-air mixtures at or near room temperature. Vapors are heavier than air and may travel to a source of ignition and flash back. All work should be conducted in a chemical fume hood, away from open flames, sparks, and other ignition sources.[4] Electrical equipment should be explosion-proof.

[6]

Health Hazards

- Skin Irritation: Causes skin irritation.[4] Prolonged or repeated contact may lead to dermatitis.
- Eye Irritation: Causes serious eye irritation.[4] Contact can result in redness, pain, and potential damage to the eye.
- Respiratory Irritation: May cause respiratory tract irritation if vapors are inhaled.[7]
- Ingestion: While specific data is limited, ingestion is expected to be harmful. Do not ingest.[8]

Safe Handling and Storage

Adherence to strict handling and storage protocols is crucial for minimizing exposure risk.

Engineering Controls

- All work with **2,2-Difluoroethyl acetate** must be performed in a properly functioning chemical fume hood to minimize inhalation exposure.[9]
- Ensure adequate ventilation in storage areas.[7]
- An eyewash station and safety shower must be readily accessible in the immediate work area.[8]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z87.1 standards are mandatory.[10] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[9]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Consult the glove manufacturer's compatibility chart for breakthrough times. Double-gloving is recommended for extended operations.[9]
- Body Protection: A flame-resistant lab coat must be worn at all times. For larger quantities or tasks with a high splash potential, a chemical-resistant apron is also recommended.[9]

- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[8]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[8]
- Ground and bond containers when transferring material to prevent static discharge.[4]

Emergency Procedures

First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with copious amounts of water for at least 15 minutes. If skin irritation occurs, seek medical attention.[4]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Spill and Leak Procedures

- Small Spills: Evacuate the immediate area. Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, vermiculite). Collect the absorbed material into a sealed, properly labeled container for disposal.[6] Use non-sparking tools.[7]

- Large Spills: Evacuate the laboratory and restrict access. Contact your institution's emergency response team.[9]

Firefighting Measures

- Suitable Extinguishing Media: Use dry powder, foam, water spray, or carbon dioxide (CO₂). [4]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air.[6] Hazardous combustion products include carbon oxides and hydrogen fluoride.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Waste Disposal

Dispose of **2,2-Difluoroethyl acetate** and contaminated materials in accordance with all applicable federal, state, and local regulations.[4] Waste should be handled by a licensed waste disposal company. Do not dispose of down the drain.

Experimental Protocols for Safety Assessment

The hazard classifications for **2,2-Difluoroethyl acetate** are determined through standardized experimental protocols. Below are summaries of the methodologies for key safety endpoints.

Flash Point Determination (ASTM D93)

The flash point of **2,2-Difluoroethyl acetate** is determined using the Pensky-Martens closed-cup tester according to ASTM D93.[2][6]

- Principle: A sample of the liquid is heated in a closed cup at a controlled rate with constant stirring. An ignition source is periodically directed into the cup. The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.[6]

- Apparatus: Pensky-Martens closed-cup tester, which includes a test cup, a lid with a shutter mechanism for introducing the ignition source, a stirrer, and a temperature measuring device.[\[11\]](#)
- Procedure (Abbreviated):
 - The test cup is filled with the sample to a specified level.
 - The lid is placed on the cup, and the apparatus is assembled.
 - The sample is heated at a slow, constant rate while being continuously stirred.[\[11\]](#)
 - At regular temperature intervals, the stirring is stopped, and the ignition source is applied by opening the shutter.
 - The test is continued until a flash is observed. The temperature at which this occurs is recorded as the flash point.[\[12\]](#)

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the potential for a substance to cause reversible or irreversible skin damage.[\[4\]](#)[\[13\]](#)

- Principle: The test substance is applied in a single dose to the skin of an experimental animal (typically an albino rabbit). The degree of irritation is evaluated at specified intervals.[\[13\]](#)
- Procedure (Abbreviated):
 - Healthy, young adult albino rabbits are used. The fur on the back of the animal is clipped approximately 24 hours before the test.[\[5\]](#)
 - A dose of 0.5 mL of the liquid is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.[\[13\]](#)
 - The exposure period is typically 4 hours.[\[13\]](#)
 - After exposure, the patch is removed, and the skin is gently cleaned.

- The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[9]
- The reactions are scored according to a standardized grading system. The reversibility of the effects is observed for up to 14 days.[9]

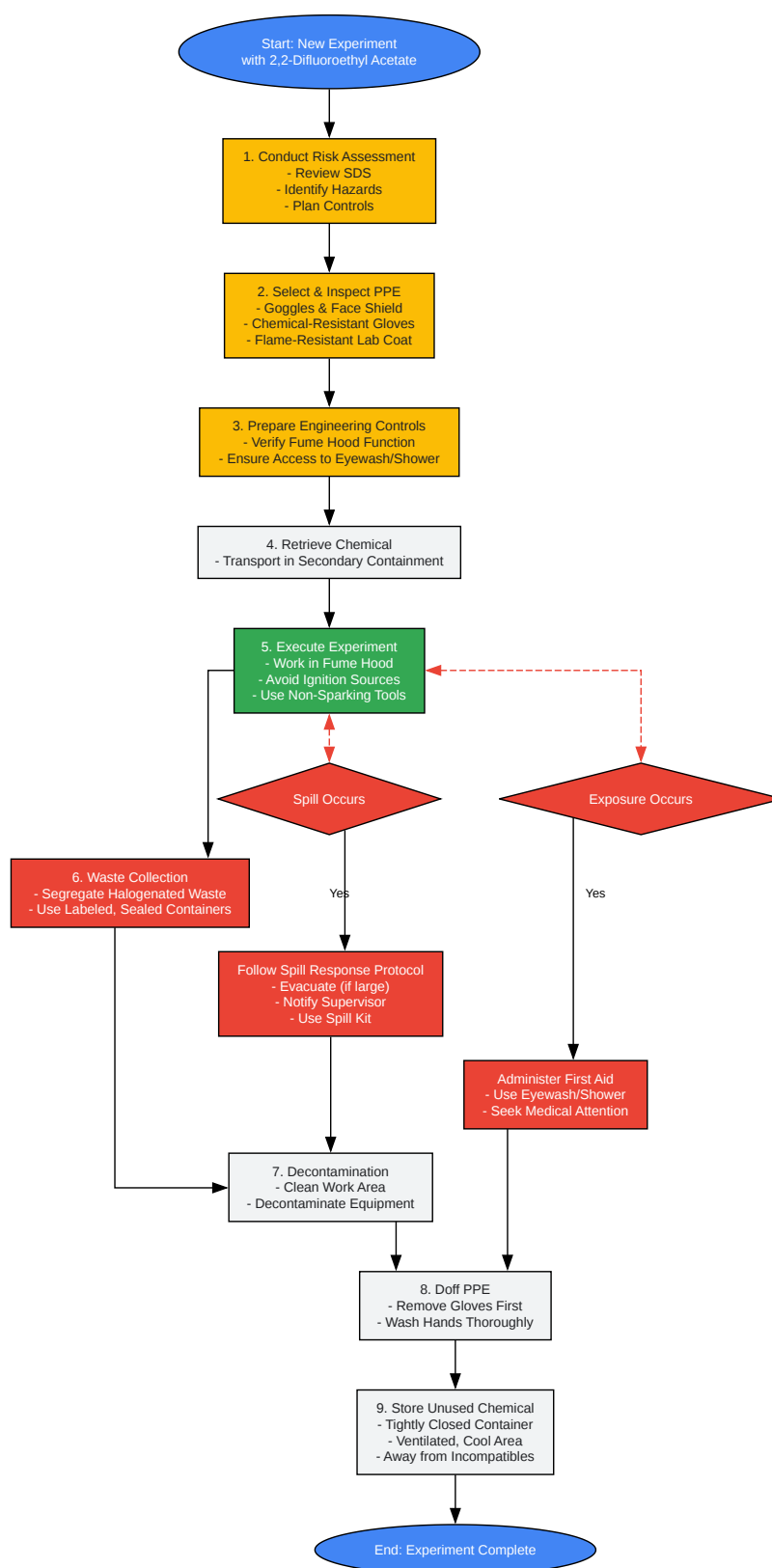
Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test assesses the potential of a substance to cause eye irritation or damage.[4][8]

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal (typically an albino rabbit). The other eye serves as an untreated control.[8]
- Procedure (Abbreviated):
 - Healthy, young adult albino rabbits with no pre-existing eye defects are used.[10]
 - A single dose of 0.1 mL of the liquid is instilled into the conjunctival sac of one eye after gently pulling the lower lid away from the eyeball. The lids are then held together for about one second.[7]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[8]
 - The cornea, iris, and conjunctivae are evaluated and scored for opacity, inflammation, redness, and swelling according to a standardized scoring system.[14]
 - The reversibility of any observed lesions is assessed over a period of up to 21 days.[14]

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2,2-Difluoroethyl acetate** in a research laboratory setting.



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Safe Handling Workflow for **2,2-Difluoroethyl Acetate**.

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